

Pex5-Pex14 ppi-IN-1: A Technical Guide to a Novel Trypanocidal Agent

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Compound of Interest

Compound Name: Pex5-pex14 ppi-IN-1

Cat. No.: B12395993

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Abstract

This technical guide provides an in-depth overview of **Pex5-pex14 ppi-IN-1**, a small molecule inhibitor of the Pex5-Pex14 protein-protein interaction (PPI) in Trypanosoma. By disrupting the essential process of glycosomal protein import, this compound presents a promising avenue for the development of novel therapeutics against trypanosomiasis. This document details the mechanism of action, quantitative data, experimental protocols, and visualizes the underlying biological pathways and experimental workflows.

Introduction: Targeting a Parasitic Vulnerability

Trypanosoma, the causative agent of devastating diseases such as African sleeping sickness and Chagas disease, possesses a unique organelle known as the glycosome. This peroxisome-like body compartmentalizes the majority of the glycolytic pathway, a process essential for the parasite's energy metabolism. The import of enzymes into the glycosome is mediated by a family of proteins called peroxins (PEX). A critical step in this import process is the interaction between the cytosolic receptor PEX5, which carries the glycosomal enzymes, and the glycosomal membrane protein PEX14.

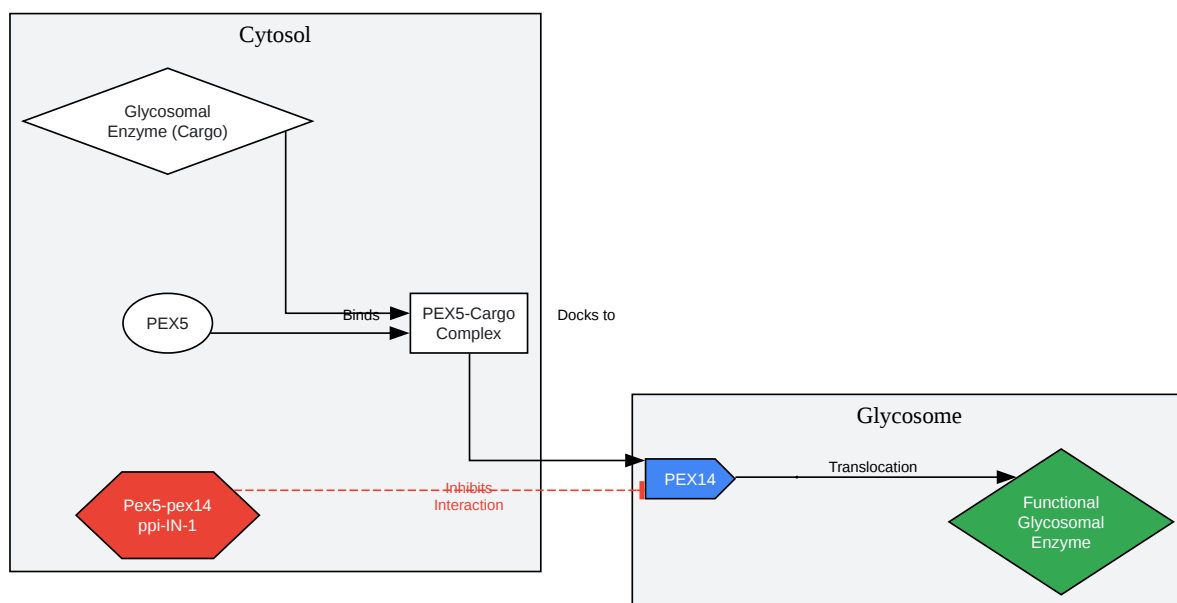
The disruption of this Pex5-Pex14 interaction has been identified as a key vulnerability in Trypanosoma. Small molecules that inhibit this PPI can block the import of glycosomal enzymes, leading to their accumulation in the cytosol. This mislocalization triggers a metabolic

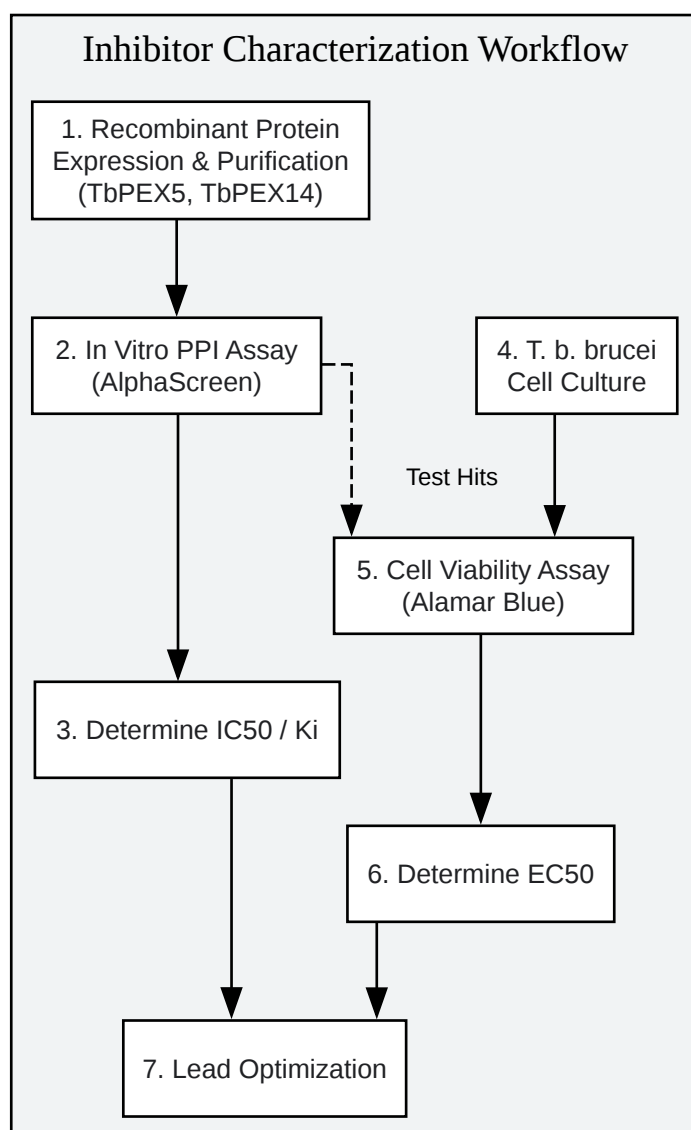
catastrophe, resulting in the rapid death of the parasite. **Pex5-pex14 ppi-IN-1** is a representative of a novel class of inhibitors designed to exploit this therapeutic window.

Mechanism of Action

Pex5-pex14 ppi-IN-1 functions as a competitive inhibitor of the Pex5-Pex14 protein-protein interaction. The PEX5 protein contains specific peptide motifs that are recognized by a binding domain on PEX14, facilitating the docking of the PEX5-cargo complex to the glycosomal membrane. **Pex5-pex14 ppi-IN-1** is designed to occupy this binding site on PEX14, thereby preventing the association of PEX5.

The downstream consequence of this inhibition is the failure of glycosomal enzymes to be imported into the glycosome. The resulting cytosolic accumulation of these enzymes, particularly the initial enzymes of the glycolytic pathway, leads to uncontrolled glucose phosphorylation, rapid ATP depletion, and ultimately, parasite death.





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